

An In-depth Technical Guide to Allyl Benzoate: Discovery, Synthesis, and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl benzoate (C₁₀H₁₀O₂) is an organic ester recognized for its characteristic fruity, cherry-like aroma, which has led to its use in the fragrance industry. Beyond its olfactory properties, the compound serves as a versatile reactant and intermediate in organic synthesis. This technical guide provides a comprehensive overview of the discovery and history of allyl benzoate, its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its known biological activities. Quantitative data are summarized in structured tables for ease of reference, and key experimental and logical workflows are visualized using diagrams.

Discovery and History

While the precise date and individual credited with the first synthesis of **allyl benzoate** are not definitively documented in readily available historical records, its discovery can be contextualized within the advancements of organic chemistry in the 19th century. The two constituent components of **allyl benzoate**, the allyl group and benzoic acid, have well-documented histories.

The term "allyl" was coined in 1844 by Theodor Wertheim, who isolated an allyl derivative from garlic oil, naming it "Schwefelallyl". The name is derived from the Latin word for garlic, Allium



sativum. This foundational work on allyl compounds paved the way for the synthesis of a wide range of related molecules.

The synthesis of esters from a carboxylic acid and an alcohol, known as esterification, was systematically studied and a well-established reaction by the late 19th century. A significant development in this area was the publication of the Fischer-Speier esterification method in 1895 by Emil Fischer and Arthur Speier.[1] This acid-catalyzed esterification process provided a straightforward and efficient means of producing esters, including those from unsaturated alcohols like allyl alcohol. It is highly probable that **allyl benzoate** was first synthesized around this period, following the elucidation of the structure of allyl compounds and the development of reliable esterification methods.

Physicochemical Properties

Allyl benzoate is a colorless liquid with a range of physical and chemical properties that are critical for its application and handling. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties of Allyl Benzoate



Property	Value	Reference(s)
Molecular Formula	C10H10O2	[2]
Molecular Weight	162.19 g/mol	[2]
Appearance	Colorless clear liquid	[3]
Boiling Point	230 °C (at atmospheric pressure)	[3]
82.00 to 85.00 °C (at 5.00 mm Hg)	[4]	
Density	1.058 g/cm ³	[3]
Refractive Index	1.5160 - 1.5190	[3]
Solubility	Insoluble in water; miscible with alcohol and perfume oils; poorly soluble in propylene glycol.	[3]

Table 2: Spectroscopic Data of Allyl Benzoate

Spectroscopic Data	Key Features	Reference(s)
GC-MS	Major fragments (m/z): 105, 77, 51, 39, 106	[4]
¹³ C NMR	Spectral data available in various databases.	[4]
IR Spectrum	Characteristic peaks for C=O (ester), C=C (alkene), and aromatic C-H bonds.	[4]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **allyl benzoate**, relevant to a research and development setting.



Synthesis of Allyl Benzoate via Fischer-Speier Esterification

This protocol describes the direct acid-catalyzed esterification of benzoic acid with allyl alcohol. [3]

Materials:

- Benzoic acid
- Allyl alcohol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- · Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine benzoic acid (1 molar equivalent) and an excess of allyl alcohol (e.g., 2-3 molar equivalents).
- Add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the weight of benzoic acid).



- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the completion of the esterification.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- · Filter to remove the drying agent.
- Purify the crude **allyl benzoate** by vacuum distillation to obtain the final product.

Analysis of Allyl Benzoate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of a synthesized **allyl benzoate** sample.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a mass selective detector.
- Column: A nonpolar or medium-polarity capillary column (e.g., HP-5MS, DB-5).
- · Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.



- Oven Temperature Program: Start at a suitable initial temperature (e.g., 70 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
- Mass Spectrometer: Electron ionization (EI) at 70 eV, with a scan range of m/z 40-300.

Procedure:

- Sample Preparation: Prepare a dilute solution of the **allyl benzoate** sample in a suitable solvent, such as dichloromethane or ethyl acetate.
- Injection: Inject a small volume (e.g., 1 μL) of the prepared sample into the GC injector.
- Data Acquisition: Acquire the data as the sample components elute from the GC column and are detected by the mass spectrometer.
- Data Analysis:
 - Identify the peak corresponding to allyl benzoate based on its retention time.
 - Confirm the identity by comparing the acquired mass spectrum with a reference spectrum from a library or literature data. The characteristic fragments for allyl benzoate include m/z 105 (benzoyl cation) and 77 (phenyl cation).[4]
 - Determine the purity of the sample by calculating the peak area percentage.

Biological Activity

The biological activity of **allyl benzoate** has not been extensively studied in dedicated research. However, inferences can be drawn from the known properties of its constituent parts: the benzoate moiety and the allyl group.

Benzoate and its salts are well-known antimicrobial agents, particularly effective against yeasts and molds.[5] Their mechanism of action is primarily attributed to the undissociated benzoic acid, which can penetrate the cell membrane of microorganisms.[6][7] Once inside the cell, where the pH is typically neutral or slightly alkaline, the benzoic acid dissociates, releasing protons and lowering the intracellular pH. This acidification can inhibit key metabolic enzymes, such as those involved in glycolysis, and disrupt the proton-motive force across the cell membrane, ultimately leading to the inhibition of microbial growth.[6][8]

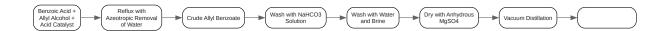


The allyl group is present in various natural compounds, some of which exhibit significant biological effects. For instance, allyl sulfur compounds from garlic have been shown to possess anticancer and antimicrobial properties.[9][10] The reactivity of the allyl group can contribute to these effects, potentially through interaction with cellular macromolecules. However, specific studies detailing the influence of the allyl group on the biological activity of **allyl benzoate** are lacking.

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis of **allyl benzoate** via Fischer-Speier esterification followed by purification.

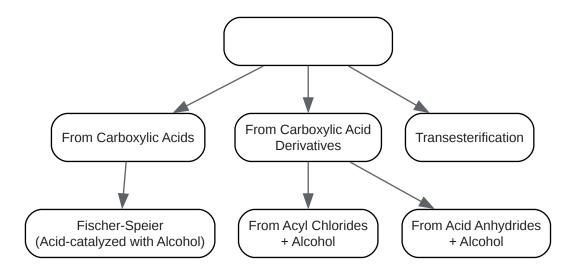


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Synthesis and Purification Workflow for Allyl Benzoate.

Logical Relationship of Ester Synthesis Methods

This diagram shows the classification of common methods for synthesizing esters, including the method used for **allyl benzoate**.





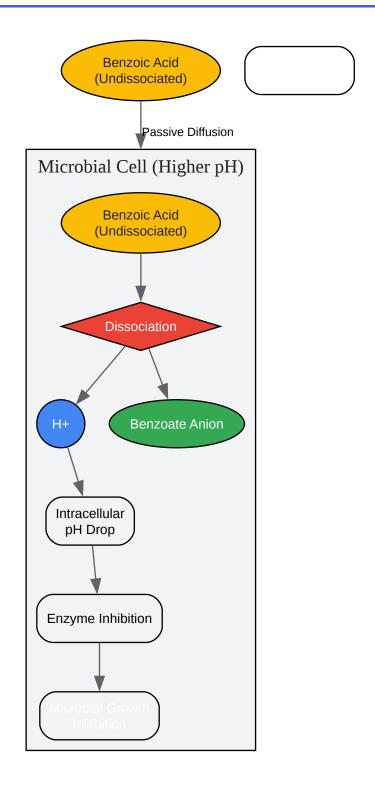
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Classification of Common Ester Synthesis Methods.

Antimicrobial Mechanism of Benzoates

The following diagram illustrates the proposed mechanism of antimicrobial action for benzoates.





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Proposed Antimicrobial Mechanism of Benzoates.



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